

Technical Guide: Physicochemical Characterization of 2,5-Dibromobenzoic Acid

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Compound of Interest

Compound Name: 2,5-Dibromobenzoic acid

Cat. No.: B104997

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This technical guide provides an in-depth overview of a key physicochemical property of **2,5-Dibromobenzoic acid**: its melting point. This document outlines the experimentally determined melting point, a detailed protocol for its measurement, and relevant safety information.

Data Presentation: Melting Point of 2,5-Dibromobenzoic Acid

The melting point of **2,5-Dibromobenzoic acid** is a critical parameter for its identification, purity assessment, and handling in a laboratory setting. Below is a summary of its reported melting point from various sources.

Parameter	Value	Source
Melting Point	156-159 °C	ChemicalBook[1], Sigma-Aldrich
Melting Point	157 °C	Parchem[2]
Melting Point	155 °C	Stenutz[3]
Melting Point	155.0 to 159.0 °C	Tokyo Chemical Industry Co., Ltd.

Note: The variation in the reported melting point range can be attributed to differences in the purity of the sample and the experimental method used for determination. A narrow melting point range is indicative of a high degree of purity.^[4]

Experimental Protocol: Melting Point Determination

The following protocol describes a standard method for determining the melting point of a crystalline organic compound such as **2,5-Dibromobenzoic acid** using a capillary melting point apparatus.

1. Materials and Equipment:

- **2,5-Dibromobenzoic acid** sample
- Melting point apparatus (e.g., Mel-Temp)
- Melting point capillary tubes (sealed at one end)
- Mortar and pestle or spatula for sample pulverization
- Watch glass

2. Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and gloves.^[5]
- Handle **2,5-Dibromobenzoic acid** in a well-ventilated area or a fume hood to avoid inhalation of dust.^[5]
- **2,5-Dibromobenzoic acid** is classified as a skin and eye irritant.^[6] In case of contact, rinse the affected area thoroughly with water.^[7]
- Dispose of used capillary tubes in a designated glass waste container.^[8]

3. Sample Preparation:

- Place a small amount of crystalline **2,5-Dibromobenzoic acid** on a clean, dry watch glass.

- Using a spatula or a mortar and pestle, carefully crush the crystals into a fine powder.^[8] This ensures uniform packing and heat transfer within the capillary tube.

4. Loading the Capillary Tube:

- Press the open end of a melting point capillary tube into the powdered sample, forcing a small amount of the solid into the tube.^[4]
- Invert the capillary tube and gently tap the sealed end on a hard surface to pack the sample down into the bottom of the tube.^[4]
- The packed sample height should be approximately 2-3 mm.

5. Melting Point Measurement:

- Preliminary (Rapid) Measurement:
 - Place the loaded capillary tube into the heating block of the melting point apparatus.
 - Heat the sample rapidly and observe the approximate temperature at which it melts. This provides a rough estimate of the melting point.
- Accurate Measurement:
 - Allow the apparatus to cool to at least 20 °C below the estimated melting point.
 - Insert a new packed capillary tube.
 - Heat the sample at a slow, controlled rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
 - Record the temperature at which the first liquid is observed (the beginning of the melting range).
 - Continue heating slowly and record the temperature at which the last solid particle melts (the end of the melting range).
 - The recorded melting point should be reported as a range.

6. Post-Measurement:

- Turn off and allow the melting point apparatus to cool down.
- Properly dispose of the used capillary tube.

Visualization: Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the melting point of **2,5-Dibromobenzoic acid**.



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Caption: Workflow for Melting Point Determination.

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References

1. 2,5-Dibromobenzoic acid CAS#: 610-71-9 [m.chemicalbook.com]
2. parchem.com [parchem.com]
3. 2,5-dibromobenzoic acid [stenutz.eu]
4. uobabylon.edu.iq [uobabylon.edu.iq]
5. 2,5-Dibromobenzoic acid - Safety Data Sheet [chemicalbook.com]

- 6. 2,5-Dibromobenzoic acid | C₇H₄Br₂O₂ | CID 11891 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 2,5-Dibromobenzoic Acid | 610-71-9 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 8. chemlab.truman.edu [chemlab.truman.edu]
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